

Mechanical properties of PCTFE compared to PEEK at cryogenic temperatures

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Compound of Interest

Compound Name: Chlorotrifluoroethylene

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A Comparative Guide to PCTFE and PEEK for Cryogenic Applications

In the demanding environments of cryogenic applications, material selection is paramount. Researchers, scientists, and drug development professionals require materials that maintain their integrity and performance at extremely low temperatures. Two prominent high-performance polymers, Polychlorotrifluoroethylene (PCTFE) and Polyetheretherketone (PEEK), are often considered for these applications. This guide provides an objective comparison of their mechanical properties at cryogenic temperatures, supported by available experimental data, to aid in making informed material choices.

Executive Summary

Both PCTFE and PEEK exhibit enhanced strength and stiffness at cryogenic temperatures compared to their properties at ambient conditions. PCTFE, a fluoropolymer, is renowned for its excellent performance at extremely low temperatures, maintaining a degree of ductility. PEEK, a high-performance thermoplastic, is known for its exceptional mechanical strength and dimensional stability over a wide temperature range, including cryogenic conditions. The choice between them often depends on the specific requirements of the application, such as the need for ductility, impact resistance, or performance under load.

Mechanical Properties at Cryogenic vs. Ambient Temperatures

The following tables summarize the available quantitative data for the mechanical properties of PCTFE and PEEK at both ambient and cryogenic temperatures. It is important to note that direct comparative data at the same cryogenic temperature is limited in publicly available literature. The data presented is compiled from various sources and should be used as a reference for comparison.

Table 1: Mechanical Properties of PCTFE at Ambient and Cryogenic Temperatures

Property	Test Method	Ambient Temperature (~23°C / 73°F)	Cryogenic Temperature (77K / -196°C)
Tensile Strength	ASTM D638	31 - 41 MPa[1]	~179 MPa[2]
Flexural Modulus	ASTM D790	1.2 - 1.8 GPa[1]	Data not readily available
Elongation at Break	ASTM D638	80 - 250%[1]	Data not readily available, but noted to retain ductility[3]
Izod Impact Strength (Notched)	ASTM D256	133 - 187 J/m[1][4]	Data not readily available
Coefficient of Linear Thermal Expansion (CLTE)	ASTM D696	$70 \times 10^{-6} / ^\circ\text{C}$ [1]	Data not readily available for this specific range

Table 2: Mechanical Properties of PEEK at Ambient and Cryogenic Temperatures

Property	Test Method	Ambient Temperature (~23°C / 73°F)	Cryogenic Temperature (~77K / -196°C)
Tensile Strength	ASTM D638	95 - 110 MPa[3][5]	Data not readily available, but generally increases
Flexural Modulus	ASTM D790	3.7 - 4.1 GPa[6][7]	Data not readily available, but generally increases
Elongation at Break	ASTM D638	20 - 40%[5][7]	Decreases, material becomes more brittle
Izod Impact Strength (Notched)	ASTM D256	85 J/m[3]	Data not readily available, but generally decreases
Coefficient of Linear Thermal Expansion (CLTE)	ASTM D696	2.6×10^{-5} in/in/°F[8]	Data not readily available for this specific range

Experimental Protocols

The mechanical properties listed above are typically determined using standardized test methods from ASTM International. For cryogenic testing, these standard procedures are adapted by conducting the tests within a cryogenic chamber or dewar filled with a cryogenic fluid like liquid nitrogen.

ASTM D638: Tensile Properties of Plastics

This test determines the force required to break a specimen and the extent to which the specimen stretches or elongates to that breaking point.

- **Specimen Preparation:** Dumbbell-shaped specimens are injection molded or machined from a sheet of the material.

- **Testing Apparatus:** A universal testing machine (UTM) equipped with a load cell and an extensometer is used. For cryogenic testing, the setup is enclosed within a thermal chamber capable of maintaining the desired low temperature.
- **Procedure:**
 - The specimen is securely held by grips in the UTM.
 - The cryogenic chamber is cooled to the target temperature (e.g., 77K with liquid nitrogen).
 - The specimen is pulled apart at a constant rate of crosshead movement until it fractures.
 - The load and displacement are continuously recorded to generate a stress-strain curve, from which tensile strength, modulus, and elongation at break are calculated.

ASTM D790: Flexural Properties of Unreinforced and Reinforced Plastics

This test measures the force required to bend a beam under a three-point loading condition.

- **Specimen Preparation:** Rectangular bar specimens are used.
- **Testing Apparatus:** A UTM with a three-point bend fixture. The fixture and specimen are placed inside a cryogenic chamber.
- **Procedure:**
 - The specimen is placed on two supports.
 - A load is applied to the center of the specimen at a specified rate.
 - The load and deflection are recorded until the specimen breaks or reaches a maximum strain.
 - Flexural strength and flexural modulus are calculated from the load-deflection curve.

ASTM D256: Determining the Izod Pendulum Impact Resistance of Plastics

This test measures the impact energy absorbed by a specimen when struck by a swinging pendulum.

- Specimen Preparation: A notched rectangular bar is used.
- Testing Apparatus: An Izod impact tester. For cryogenic conditions, the specimen is conditioned at the desired temperature in a separate chamber and then quickly transferred to the tester.
- Procedure:
 - The specimen is clamped in a vertical position.
 - A pendulum of a specific weight is released from a set height, striking the notched side of the specimen.
 - The energy absorbed by the specimen during the break is measured by the height to which the pendulum swings after impact.

ASTM D696: Coefficient of Linear Thermal Expansion of Plastics

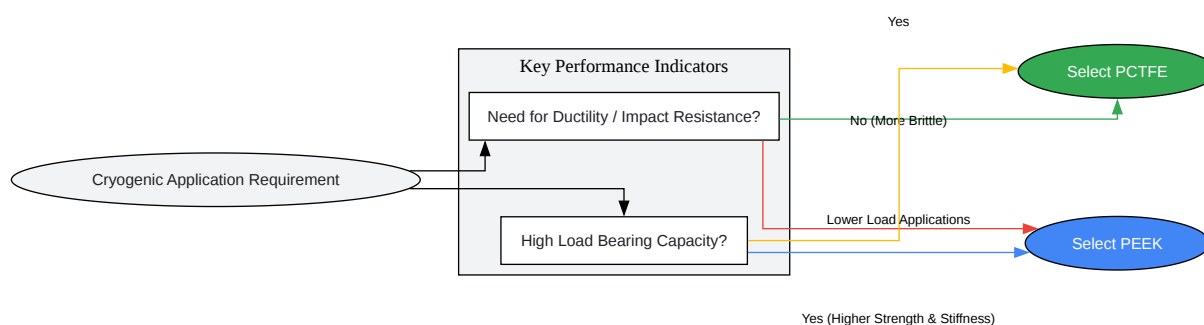
This test measures the change in length of a material per unit length for a one-degree change in temperature.

- Specimen Preparation: A specimen of a specific length is prepared.
- Testing Apparatus: A dilatometer, which is a device for measuring small changes in length. The dilatometer is placed in a temperature-controlled chamber.
- Procedure:
 - The specimen is placed in the dilatometer.

- The temperature is slowly and uniformly changed over the desired range (e.g., from room temperature down to cryogenic temperatures).
- The change in the specimen's length is continuously measured.
- The coefficient of linear thermal expansion is calculated from the change in length and the change in temperature.

Material Selection Pathway for Cryogenic Applications

The following diagram illustrates a simplified decision-making process for selecting between PCTFE and PEEK for cryogenic applications based on their key mechanical properties.



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Caption: Decision pathway for selecting PCTFE vs. PEEK in cryogenic environments.

Conclusion

Both PCTFE and PEEK are viable material candidates for a wide range of cryogenic applications.

PCTFE stands out for its ability to retain a degree of ductility and toughness at extremely low temperatures, making it a suitable choice for applications requiring sealing, flexibility, and impact resistance, such as in cryogenic valve seats and seals.[1][9]

PEEK, on the other hand, offers superior mechanical strength and stiffness, which are further enhanced at cryogenic temperatures. This makes it ideal for load-bearing components where dimensional stability and high strength are critical. However, it's important to consider that PEEK becomes more brittle at these low temperatures.

Ultimately, the optimal material selection will depend on a thorough analysis of the specific mechanical and thermal demands of the intended cryogenic application. This guide provides a foundational comparison to assist researchers and professionals in navigating this critical decision-making process.

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